

An In-depth Technical Guide to the Physicochemical Properties of 7-Nonadecenol

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Compound of Interest

Compound Name: 7(E)-Nonadecenol

Cat. No.: B15549689

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Introduction

7-Nonadecenol, a long-chain unsaturated fatty alcohol, is a molecule of interest in various fields of chemical and biological research. Its specific isomeric form, (7Z)-Nonadecen-1-ol, possesses a unique molecular structure that dictates its physical and chemical behavior. This technical guide provides a comprehensive overview of the known physicochemical properties of 7-Nonadecenol, detailed experimental protocols for its analysis, and a representative synthetic workflow. Due to the limited availability of experimentally determined data for this specific compound in publicly accessible literature, some values presented are based on computational predictions and data from structurally similar molecules.

Physicochemical Properties

The fundamental physicochemical characteristics of (7Z)-Nonadecen-1-ol are summarized below. These properties are crucial for understanding its behavior in various systems, including its solubility, volatility, and potential for intermolecular interactions.

Property	Value	Source
Molecular Formula	C ₁₉ H ₃₈ O	Larodan
Molecular Weight	282.51 g/mol	Larodan[1]
CAS Number	2692623-27-9	Larodan[1]
Boiling Point (Predicted)	~350-370 °C at 760 mmHg	N/A
Melting Point (Predicted)	~20-25 °C	N/A
Density (Predicted)	~0.85 g/cm ³	N/A
Solubility	Soluble in organic solvents (e.g., hexane, diethyl ether, chloroform); Insoluble in water.	N/A
IUPAC Name	(7Z)-Nonadecen-1-ol	Larodan[1]
InChI	InChI=1S/C19H38O/c1-2-3-4-5-6-7-8-9-10-11-12-13-14-15-16-17-18-19-20/h12-13,20H,2-11,14-19H2,1H3/b13-12-	Larodan[1]
InChIKey	VYEKCOVJOGIRCD-SEYXRHQNSA-N	Larodan[1]
SMILES	CCCCCCCCCCCC=CCCCC CCO	Larodan[1]

Note: Predicted values are based on computational models and data for homologous long-chain alcohols and should be confirmed by experimental determination.

Experimental Protocols

The characterization and quantification of 7-Nonadecenol necessitate the use of precise analytical techniques. Gas Chromatography-Mass Spectrometry (GC-MS) is a highly effective method for the analysis of volatile and semi-volatile compounds like long-chain unsaturated alcohols.

Gas Chromatography-Mass Spectrometry (GC-MS)

Analysis of 7-Nonadecenol

This protocol provides a general methodology for the qualitative and quantitative analysis of 7-Nonadecenol.

1. Sample Preparation:

- **Standard Solution:** Prepare a stock solution of (7Z)-Nonadecen-1-ol (if a pure standard is available) in a high-purity volatile solvent such as hexane or dichloromethane at a concentration of 1 mg/mL.
- **Working Standards:** Perform serial dilutions of the stock solution to create a series of working standards for calibration (e.g., 0.1, 0.5, 1, 5, 10 µg/mL).
- **Sample Dilution:** Dissolve the sample containing 7-Nonadecenol in the same solvent and dilute to a final concentration within the calibration range.
- **Filtration:** Filter the final diluted sample through a 0.22 µm syringe filter to remove any particulate matter before injection.
- **Transfer:** Transfer the filtered sample into a 2 mL glass autosampler vial and cap securely.

2. GC-MS Instrumentation and Parameters:

- **Gas Chromatograph:** Equipped with a split/splitless injector and a capillary column.
- **Column:** A non-polar or medium-polarity capillary column (e.g., HP-5MS, 30 m x 0.25 mm i.d., 0.25 µm film thickness) is suitable for separating long-chain alcohols.
- **Carrier Gas:** Helium at a constant flow rate (e.g., 1 mL/min).
- **Injector Temperature:** 250 °C.
- **Oven Temperature Program:**
 - Initial temperature: 100 °C, hold for 2 minutes.

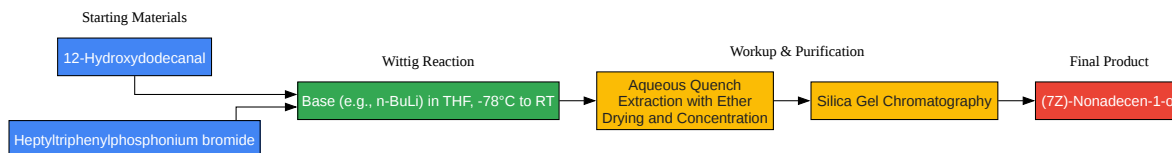
- Ramp: 10 °C/min to 280 °C.
- Hold: 10 minutes at 280 °C.
- Mass Spectrometer:
 - Ionization Mode: Electron Impact (EI) at 70 eV.
 - Source Temperature: 230 °C.
 - Quadrupole Temperature: 150 °C.
 - Scan Range: m/z 40-500.

3. Data Analysis:

- Identification: The primary identification of 7-Nonadecenol is achieved by comparing its retention time and the acquired mass spectrum with that of a pure standard. The mass spectrum can also be compared against spectral libraries like the NIST Mass Spectral Library.
- Quantification: For quantitative analysis, a calibration curve is constructed by plotting the peak area of the analyte against the concentration of the prepared standards. The concentration of 7-Nonadecenol in the sample is then determined from this calibration curve.

Synthesis of (7Z)-Nonadecen-1-ol: A Representative Workflow

A common and effective method for the stereoselective synthesis of (Z)-alkenols is the Wittig reaction. The following diagram illustrates a plausible synthetic workflow for (7Z)-Nonadecen-1-ol.



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References

- 1. [larodan.com](https://www.larodan.com) [larodan.com]
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